

Solubility Profile of Methyl 2-amino-4-bromobenzoate: A Technical Guide

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Compound of Interest

Compound Name: Methyl 2-amino-4-bromobenzoate

Cat. No.: B148704

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available solubility data for **methyl 2-amino-4-bromobenzoate**, alongside detailed experimental protocols for determining the solubility of solid organic compounds. Due to a lack of specific quantitative experimental data in publicly accessible literature, this guide focuses on providing the foundational methodologies required for researchers to determine the solubility of this compound in their own laboratory settings.

Data Presentation: Solubility of Methyl 2-amino-4-bromobenzoate

Exhaustive searches of scientific literature and chemical databases did not yield quantitative solubility data for **methyl 2-amino-4-bromobenzoate** in various solvents at different temperatures. The available information is qualitative in nature and is summarized in the table below.

Solvent	Temperature	Solubility	Citation
Methanol	Room Temp.	Soluble	
Chloroform	Room Temp.	Slightly Soluble	
Water	Room Temp.	Insoluble	

Note: "Soluble," "Slightly Soluble," and "Insoluble" are qualitative terms and are not based on precise quantitative measurements.

Experimental Protocols

For researchers wishing to determine the precise solubility of **methyl 2-amino-4-bromobenzoate**, two common and reliable methods are the gravimetric method and UV-Vis spectroscopy.

Gravimetric Method for Solubility Determination

The gravimetric method is a straightforward and widely used technique for determining the solubility of a solid in a solvent.^{[1][2][3]} It involves preparing a saturated solution, separating a known volume of the solution, evaporating the solvent, and weighing the remaining solute.

Materials and Apparatus:

- **Methyl 2-amino-4-bromobenzoate**
- Selected solvent(s)
- Analytical balance
- Conical flasks with stoppers
- Thermostatic water bath or shaker
- Pipettes
- Pre-weighed evaporating dishes or watch glasses^[2]
- Drying oven
- Filtration apparatus (e.g., syringe filters or filter paper and funnel)

Procedure:

- Preparation of Saturated Solution:

- Add an excess amount of **methyl 2-amino-4-bromobenzoate** to a conical flask containing a known volume of the desired solvent.
- Seal the flask to prevent solvent evaporation.
- Agitate the mixture using a magnetic stirrer or a shaker in a thermostatic water bath set to the desired temperature.
- Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation. The presence of undissolved solid at the bottom of the flask indicates that the solution is saturated.^{[1][2]}
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, allow the undissolved solid to settle.
 - Carefully withdraw a precise volume (e.g., 10 mL) of the clear supernatant using a pre-heated or pre-cooled pipette to match the equilibration temperature.
 - Filter the withdrawn sample to remove any remaining solid particles.
- Solvent Evaporation and Weighing:
 - Transfer the filtered saturated solution to a pre-weighed evaporating dish.^[2]
 - Evaporate the solvent in a drying oven at a temperature below the boiling point of the solvent and the melting point of the solute.
 - Once the solvent is completely evaporated, cool the dish in a desiccator and weigh it on an analytical balance.
 - Repeat the drying and weighing process until a constant weight is achieved.^{[1][2]}

Calculation of Solubility: The solubility can be calculated using the following formula:

$$\text{Solubility (g/100 mL)} = \frac{[(\text{Weight of dish} + \text{solute}) - (\text{Weight of empty dish})]}{(\text{Volume of solution withdrawn in mL})} \times 100$$

UV-Vis Spectrophotometry for Solubility Determination

This method is suitable for compounds that absorb ultraviolet or visible light and is particularly useful for determining the solubility of sparingly soluble substances.^{[4][5][6]}

Materials and Apparatus:

- **Methyl 2-amino-4-bromobenzoate**
- Selected solvent(s)
- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks
- Analytical balance
- Apparatus for preparing a saturated solution (as in the gravimetric method)

Procedure:

- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a stock solution of **methyl 2-amino-4-bromobenzoate** of a known concentration in the chosen solvent.
 - From the stock solution, prepare a series of standard solutions of decreasing concentrations.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **methyl 2-amino-4-bromobenzoate**.
 - Plot a calibration curve of absorbance versus concentration.^[5]
- Preparation of Saturated Solution:

- Prepare a saturated solution of **methyl 2-amino-4-bromobenzoate** in the same manner as described for the gravimetric method.
- Sample Analysis:
 - Withdraw a sample of the clear supernatant from the saturated solution and filter it.
 - Dilute the filtered solution with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at the λ_{max} .
- Calculation of Solubility:
 - Use the equation of the line from the calibration curve to determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor. This concentration represents the solubility of the compound.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a solid compound using the gravimetric method.



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